

Essential Safety and Logistical Information for Handling Noctran

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Compound of Interest

Compound Name: Noctran

Cat. No.: B1195425

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for **Noctran**, a medication containing Acepromazine and Clorazepate. The following procedural guidance is based on information from safety data sheets (SDSs) for its active pharmaceutical ingredients.

Hazard Identification and Personal Protective Equipment (PPE)

The active ingredients of **Noctran**, Acepromazine and Clorazepate, are potent pharmaceutical compounds that require careful handling to avoid exposure.

Hazard Summary:

Hazard Statement[1][2][3][4]	Description
Toxic/Harmful	Harmful or toxic if swallowed, in contact with skin, or inhaled.[1][2][3][4]
Skin and Eye Irritant	Causes skin irritation and serious eye irritation. May cause an allergic skin reaction.[1][3]
Respiratory Irritant	May cause respiratory irritation.[1]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[3][4]
Central Nervous System	May cause drowsiness or dizziness.[3]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Recommendations
Hand Protection	Wear protective gloves.[1][2][3]
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[1]
Skin and Body Protection	Wear protective clothing to prevent skin exposure.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[5]

Standard Operating Procedure for Handling Noctran

Adherence to a strict operational workflow is crucial to minimize risk. The following diagram outlines the standard procedure for handling **Noctran** in a laboratory setting.

Figure 1: Workflow for Handling Noctran

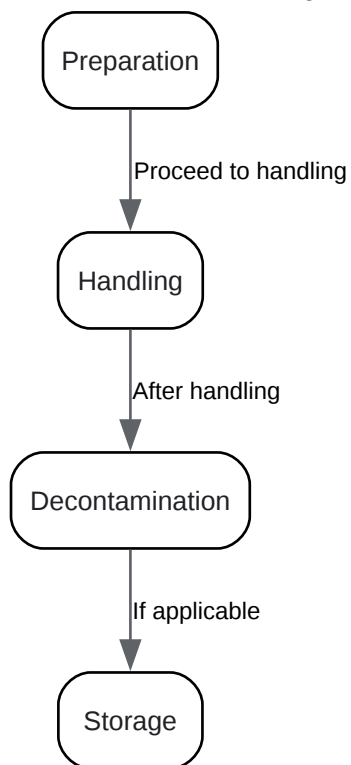
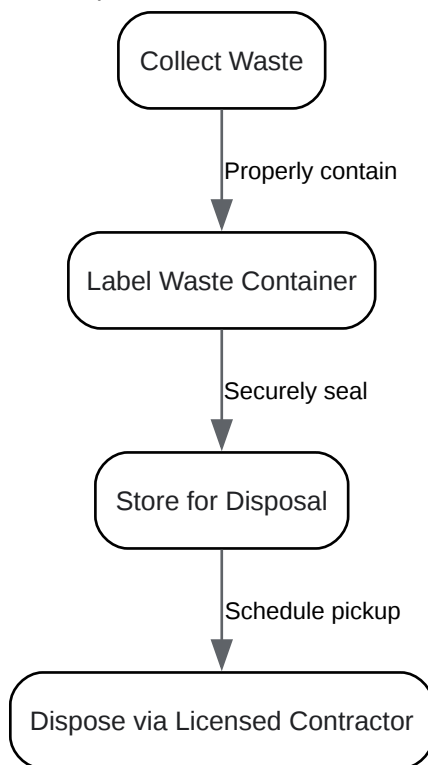


Figure 2: Disposal Workflow for Noctran Waste



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